

# Pyrogallol Triacetate: A Comprehensive Technical Review for Organic Chemistry

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Compound of Interest		
Compound Name:	Pyrogallol triacetate	
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#### **Abstract**

**Pyrogallol triacetate**, the triester derivative of pyrogallol, is a versatile molecule in organic chemistry. This technical guide provides an in-depth review of its chemical properties, synthesis, and key reactions. Historically used as an antiasthmatic and a less toxic alternative to pyrogallol, its modern applications are expanding, particularly in roles leveraging its antioxidant capabilities.[1] This document serves as a core reference for professionals in research and drug development, offering detailed experimental protocols and visual representations of its chemical utility.

## **Chemical and Physical Properties**

**Pyrogallol triacetate**, systematically named benzene-1,2,3-triyl triacetate, is a white crystalline solid.[2] The addition of three acetate groups to the pyrogallol backbone enhances its stability and solubility compared to the parent compound.[3] It is soluble in dimethyl sulfoxide (DMSO). [1][3][4]

The key physical and chemical properties of **pyrogallol triacetate** are summarized in the table below for easy reference and comparison.



Property	Value	
IUPAC Name	benzene-1,2,3-triyl triacetate	
Synonyms	1,2,3-Triacetoxybenzene, Acetpyrogall, Lenigallol	
CAS Number	525-52-0	
Molecular Formula	C12H12O6	
Molecular Weight	252.22 g/mol	
Appearance	White crystalline powder	
Melting Point	165-167 °C	
Boiling Point	309 °C at 760 mmHg	
Exact Mass	252.0634 g/mol	
Solubility	Soluble in DMSO	

## **Experimental Protocols**

Detailed methodologies for the synthesis and a key reaction of **pyrogallol triacetate** are provided below.

## Synthesis of Pyrogallol Triacetate via Acetylation of Pyrogallol

The most common method for synthesizing **pyrogallol triacetate** is through the acetylation of pyrogallol using acetic anhydride. A catalytic amount of pyridine is often used to facilitate the reaction.

#### Materials:

- Pyrogallol
- Acetic Anhydride



_	1)vridino
•	Pyridine
	. ,

- Glacial Acetic Acid
- Methanol
- Water

#### Procedure:

- To a tar containing pyrogallol, add glacial acetic acid (42 parts by weight) and acetic anhydride (70 parts by weight).[5][6]
- Add a catalytic amount of pyridine to the mixture.[5][6]
- Allow the mixture to stand at room temperature for five hours.[5][6]
- Pour the reaction mixture into water to precipitate the crude product.[5][6]
- Collect the resulting tar and recrystallize it from methanol (8 parts by weight) to yield pure
  pyrogallol triacetate.[5][6]

## **Hydrolysis of Pyrogallol Triacetate to Pyrogallol**

Pyrogallol triacetate can be hydrolyzed back to pyrogallol, a reaction often catalyzed by acid.

#### Materials:

- Pyrogallol Triacetate
- Glacial Acetic Acid
- 2N Hydrochloric Acid Solution
- · Diethyl Ether
- Toluene

#### Procedure:



- To 100 parts by weight of pyrogallol triacetate, add glacial acetic acid (364 parts by weight)
  and 2N HCl solution (3640 parts by weight).[3][5][6]
- Reflux the mixture for three hours under a nitrogen blanket.[3][5][6]
- After cooling, perform a continuous ether extraction of the reaction mixture.[3][5]
- Evaporate the ether extract to obtain an oil which will slowly crystallize.[3][5]
- Recrystallize the solid from toluene to obtain pure pyrogallol.[3][5]

## **Key Applications and Mechanisms**

**Pyrogallol triacetate**'s utility stems from its chemical structure, serving as a stable precursor to the more reactive pyrogallol and possessing antioxidant properties.

### **Role in Organic Synthesis**

In synthetic organic chemistry, **pyrogallol triacetate** serves as a protected form of pyrogallol. The acetate groups can be readily removed by hydrolysis under acidic or basic conditions, allowing for the controlled release of the reactive polyhydroxy phenol when needed in a reaction sequence.

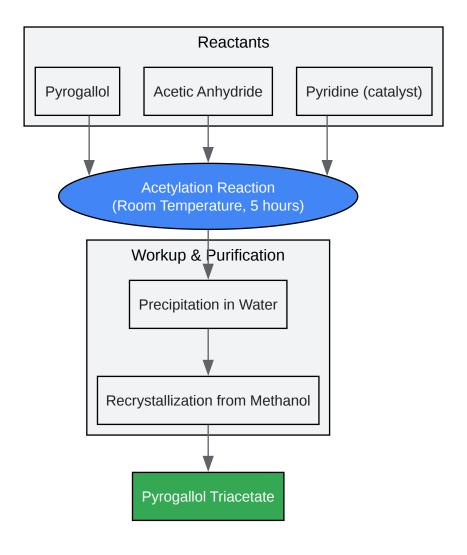
#### **Antioxidant Activity and Drug Development**

**Pyrogallol triacetate** exhibits significant biological activity, primarily due to its antioxidant properties.[3] It can effectively scavenge free radicals, which helps in mitigating oxidative stress in biological systems.[3] This action may offer therapeutic benefits in conditions associated with oxidative stress, such as inflammation and neurodegenerative diseases.[3] While pyrogallol itself can have pro-oxidant effects that are being explored for anticancer treatments, the triacetate form is generally considered a more stable antioxidant.[7] Historically, it was also known by the name Lenirobin and was considered a non-toxic alternative to pyrogallol for certain medical applications.[3]

## **Visualizing Chemical Processes**

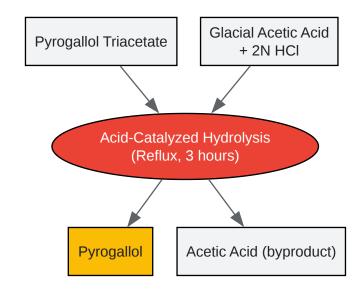
To better illustrate the concepts discussed, the following diagrams have been generated using Graphviz.





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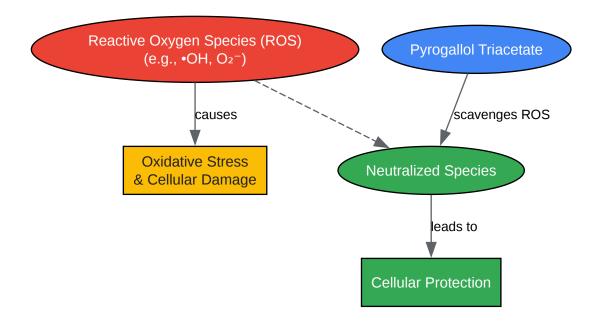
#### Caption: Synthesis workflow for pyrogallol triacetate.





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Caption: Reaction pathway for the hydrolysis of **pyrogallol triacetate**.



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